



mechanism of sphingosine 1-phosphate in promoting angiogenesis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sphingosine 1-Phosphate	
Cat. No.:	B013887	Get Quote

References

- 1. Oleoylethanolamide exerts neuroprotection following ischemic stroke through microglial PPARα signal PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Oleoylethanolamide Treatment Modulates Both Neuroinflammation and Microgliosis, and Prevents Massive Leukocyte Infiltration to the Cerebellum in a Mouse Model of Neuronal Degeneration PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Frontiers | Oleoylethanolamide, Neuroinflammation, and Alcohol Abuse [frontiersin.org]
- 5. Oleoylethanolamide, Neuroinflammation, and Alcohol Abuse PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. Sensory Perception of Non-Deuterated and Deuterated Organic Compounds PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [mechanism of sphingosine 1-phosphate in promoting angiogenesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013887#mechanism-of-sphingosine-1-phosphate-in-promoting-angiogenesis]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com